

Structural Confirmation Guide: 3,3'-Dichloro-5-fluorobenzophenone Derivatives

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Compound of Interest

Compound Name: 3,3'-Dichloro-5-fluorobenzophenone

CAS No.: 844884-96-4

Cat. No.: B1302690

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Executive Summary & Compound Profile

Target Molecule: **3,3'-Dichloro-5-fluorobenzophenone** CAS Registry Number: 844884-96-4

Molecular Formula:

Molecular Weight: 269.10 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Technical Context: The **3,3'-dichloro-5-fluorobenzophenone** scaffold presents a unique analytical challenge due to its high degree of halogenation and the meta-substitution patterns on both aromatic rings. Distinguishing this specific isomer from its 3,4- or 2,5- analogs requires a multi-modal approach. This guide prioritizes Nuclear Magnetic Resonance (NMR) spectroscopy (specifically

- coupling analysis) and Mass Spectrometry (MS) isotope profiling as the primary validation tools.

Analytical Strategy: The "Triad of Confirmation"

To achieve unambiguous structural assignment, we employ a self-validating triad of analytical methods. Each method covers the blind spots of the others.

A. Mass Spectrometry (MS): Isotopic Fingerprinting

Objective: Confirm molecular formula and halogen count. Mechanism: Chlorine has two stable isotopes,

(75.8%) and

(24.2%). A molecule with two chlorine atoms will exhibit a distinct triplet pattern in the molecular ion cluster.

- M^+ (268):

(Relative Intensity: ~100%)

- $M+2$ (270):

(Relative Intensity: ~64%)

- $M+4$ (272):

(Relative Intensity: ~10%)

Critical Check: If the $M+2$ peak is significantly lower (<30%) or higher (>100%), the synthesis has failed (e.g., mono-chlorination or tri-chlorination).

B. NMR Spectroscopy (^1H): Regiochemistry

Objective: Confirm the positions of the substituents. Mechanism: The 3,5-disubstitution pattern on Ring A creates a unique magnetic environment for the protons.

- NMR: Acts as a "spy" nucleus.^[5] It will show splitting only from protons ortho (H4, H6) and para (none) to it.
- NMR: The key differentiator is the coupling constants (J). Fluorine-Proton coupling ($J_{\text{F-H}}$)

) is typically 7–10 Hz, whereas Proton-Proton meta coupling (

) is 1–3 Hz.

C. X-Ray Crystallography (Optional but Definitive)

Objective: Absolute configuration. Mechanism: Benzophenones typically crystallize well. If the melting point is sharp (expected $>60^{\circ}\text{C}$), single-crystal diffraction provides the ultimate proof of structure, including the dihedral angle between the phenyl rings.

Experimental Protocols

Protocol 1: High-Resolution NMR Characterization

Scope: Full assignment of Ring A (Fluoro-Chloro) and Ring B (Chloro).

Reagents & Equipment:

- Solvent: DMSO-
or CDCl
(CDCl
is preferred for sharper resolution of couplings).
- Instrument: 400 MHz minimum (500 MHz recommended for resolving meta-couplings).
- Standard: TMS (internal) or residual solvent peak.

Step-by-Step Workflow:

- Sample Prep: Dissolve 5–10 mg of the solid product in 0.6 mL of CDCl
. Ensure complete dissolution; filter if cloudy.
- Acquisition (
) : Acquire 16–32 scans with a relaxation delay (
) of at least 2.0 seconds to allow relaxation of aromatic protons.

- Acquisition (

): Acquire a non-decoupled fluorine spectrum. This is critical to see the proton splitting.

- Acquisition (

): Acquire 512–1024 scans. Look specifically for the doublet splitting of carbons attached to Fluorine (

).

Data Interpretation Guide (Predicted Shifts in CDCl

):

Position	Nucleus	Shift (ppm)	Multiplicity	Coupling Constants (Hz)	Assignment Logic
Ring A (3-Cl, 5-F)					
H-2	H	7.65	dt or s		Between CO and Cl. Deshielded.
H-4	H	7.35	ddd		Between F and Cl. Large F-coupling.
H-6	H	7.48	dt		Between F and CO. Large F-coupling.
C-5	C	~162.0	d		Carbon directly attached to Fluorine.
Ring B (3-Cl)					
H-2'	H	7.75	t (fine)		Isolated between CO and Cl.
H-4'	H	7.55	ddd		Para to CO.
H-5'	H	7.42	t		Meta to both substituents.
H-6'	H	7.62	dt		Ortho to CO.

Note: Chemical shifts are estimates based on substituent additivity rules (Curphy-Morrison) relative to benzophenone.

Protocol 2: LC-MS Purity & Identity Check

Scope: Rapid confirmation of mass and halogen pattern.

Methodology:

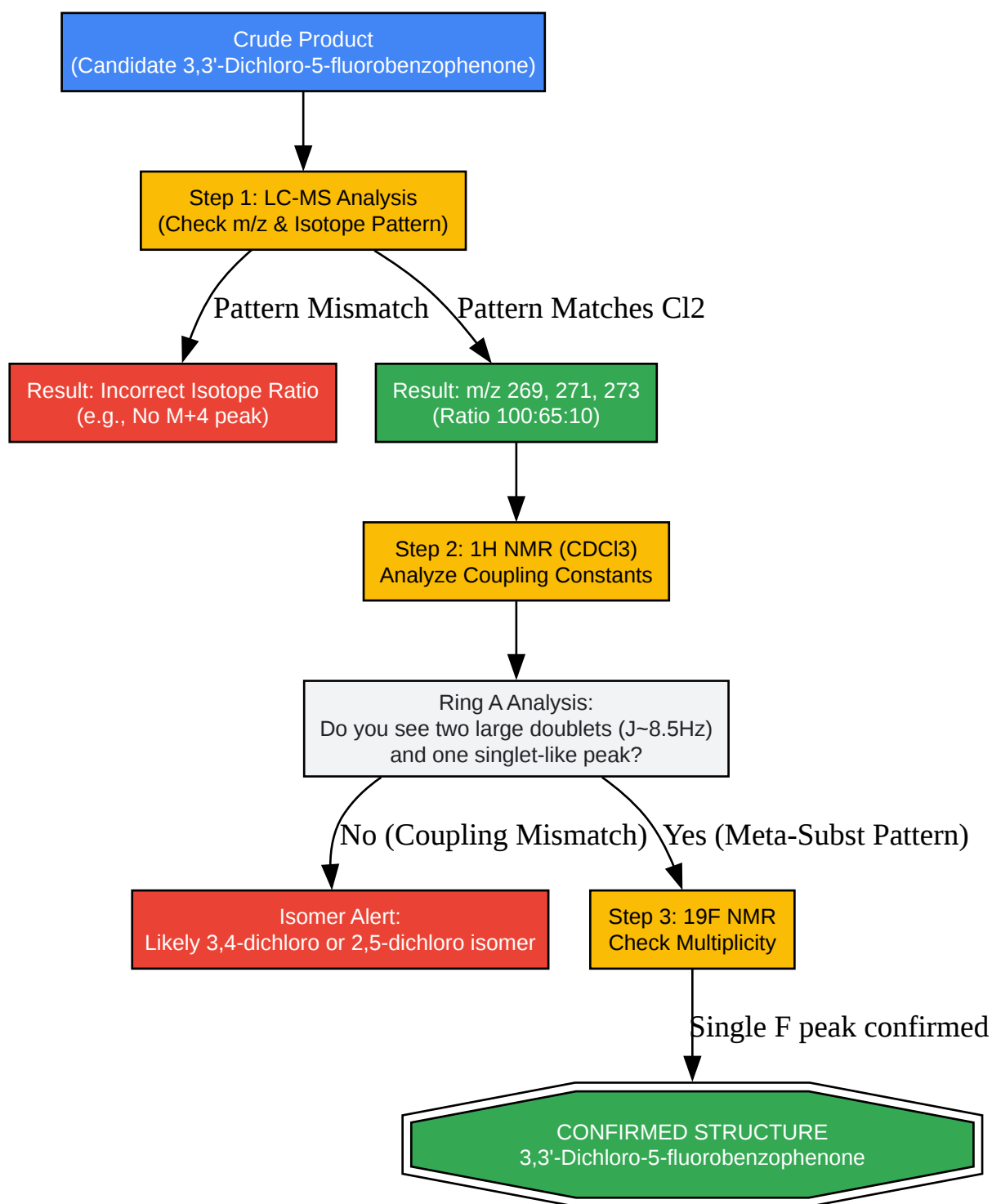
- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 3.5 μ m).
- Mobile Phase: Gradient ACN/Water + 0.1% Formic Acid (50% 95% ACN over 5 mins).
- Ionization: ESI+ (Electrospray Positive) or APCI (Atmospheric Pressure Chemical Ionization).
Note: Benzophenones ionize well in ESI+ as $[M+H]^+$.

Acceptance Criteria:

- Retention Time: Single sharp peak (purity >98%).
- Mass Spectrum: Base peak at 269 (m/z 269) for $[M+H]^+$).
- Isotope Pattern: Distinct "Step-down" pattern: 269 (100%), 271 (~65%), 273 (~10%).

Visualization of Confirmation Workflow

The following diagram illustrates the logical decision tree for confirming the structure, distinguishing it from common synthetic impurities (e.g., mono-chlorinated byproducts or regioisomers).



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Caption: Decision tree for the structural validation of **3,3'-Dichloro-5-fluorobenzophenone**, filtering out common regioisomers and chlorination errors.

Comparative Performance of Analytical Techniques

Feature	NMR ()	LC-MS (ESI)	X-Ray Crystallography
Primary Utility	Regioisomer differentiation (3,5- vs 3,4-).	Elemental composition & Halogen count.	Absolute 3D structure & Packing.
Sample Req.	~5-10 mg (Recoverable).	<1 mg (Destructive).	Single Crystal (Hard to grow).
Time to Result	15–30 Minutes.	5–10 Minutes.	Days (Growth + Acquisition).
Specificity	High: Resolves H-F couplings.	Medium: Cannot distinguish isomers easily.	Ultimate: Defines bond lengths/angles.
Cost	Medium (Solvent/Instrument time).	Low (High throughput).	High.

Recommendation: For routine batch release in drug development, the combination of LC-MS (for purity/identity) and

NMR (for isomeric correctness) is the industry standard. X-ray is reserved for the initial reference standard characterization.

References

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